

Physical and chemical properties of 7-O-methylepimedonin G

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Compound of Interest

Compound Name: 7-O-methylepimedonin G

Cat. No.: B12390357

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In-Depth Technical Guide: 7-O-methylepimedonin G

For Researchers, Scientists, and Drug Development Professionals

Abstract

7-O-methylepimedonin G is a naturally occurring prenylated 2-phenoxychromone isolated from the aerial parts of *Epimedium brevicornum*. This technical guide provides a comprehensive overview of its physical and chemical properties, including detailed spectroscopic data for its structural elucidation. Furthermore, this document outlines the experimental protocols for its isolation and characterization, providing a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

7-O-methylepimedonin G is a structurally complex flavonoid derivative. Its core structure is a chromone ring system substituted with a phenoxy group and a prenyl moiety, with a methoxy group at the 7-position.

Property	Value	Source
Molecular Formula	C ₂₆ H ₂₈ O ₇	[1]
Molecular Weight	452.5 g/mol	[1]
Appearance	White amorphous powder	[1]
Optical Rotation	[\alpha] ²⁵ D -15.7 (c 0.5, MeOH)	[1]
CAS Number	2220243-40-1	
Storage (Powder)	-20°C for 3 years	
Storage (In Solvent)	-80°C for 1 year	

Spectroscopic Data

The structural confirmation of **7-O-methylepimedonin G** is based on extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS).

NMR Spectroscopy

The ¹H and ¹³C NMR spectra were recorded in CD₃OD. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) in Hertz (Hz).

Position	^{13}C NMR (δ , ppm)	^1H NMR (δ , ppm, J in Hz)
2	164.5	-
3	108.9	6.20 (s)
4	177.1	-
5	162.8	-
6	98.9	6.35 (d, J = 2.2)
7	166.4	-
8	93.7	6.71 (d, J = 2.2)
9	158.4	-
10	107.2	-
1'	158.1	-
2'	116.5	7.08 (d, J = 8.8)
3'	129.8	6.88 (d, J = 8.8)
4'	122.9	-
5'	129.8	6.88 (d, J = 8.8)
6'	116.5	7.08 (d, J = 8.8)
1"	22.8	3.30 (d, J = 7.2)
2"	123.4	5.22 (t, J = 7.2)
3"	132.1	-
4"	17.9	1.78 (s)
5"	25.9	1.67 (s)
7-OCH ₃	56.1	3.89 (s)

High-Resolution Mass Spectrometry (HRMS)

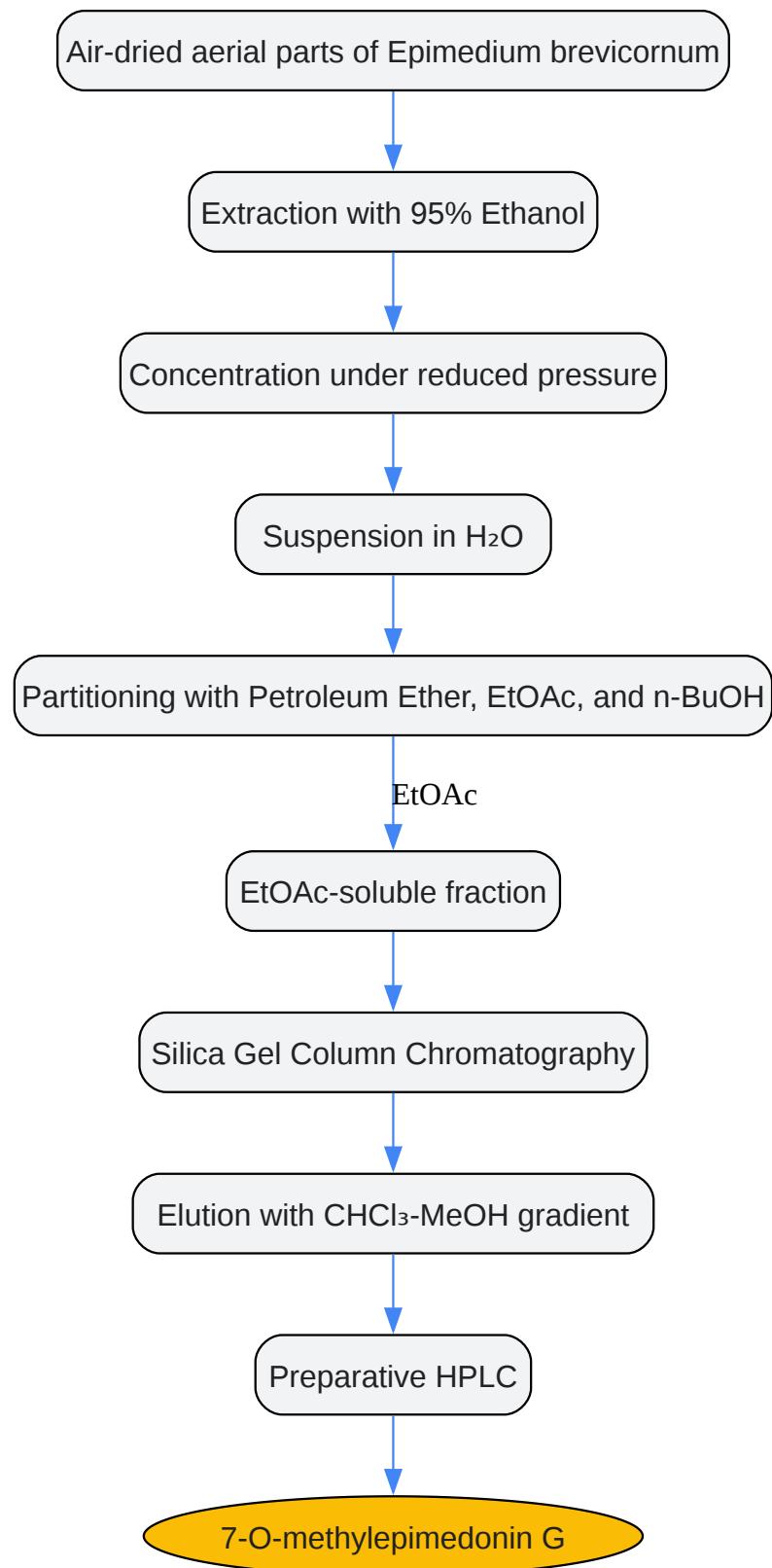
- Method: Electrospray Ionization (ESI)

- [M + H]⁺: Calculated for C₂₆H₂₉O₇⁺: 453.1908; Found: 453.1911[[1](#)]

Experimental Protocols

Isolation and Purification of 7-O-methylepimedonin G

The following is a generalized workflow for the isolation of **7-O-methylepimedonin G** from *Epimedium brevicornum*.

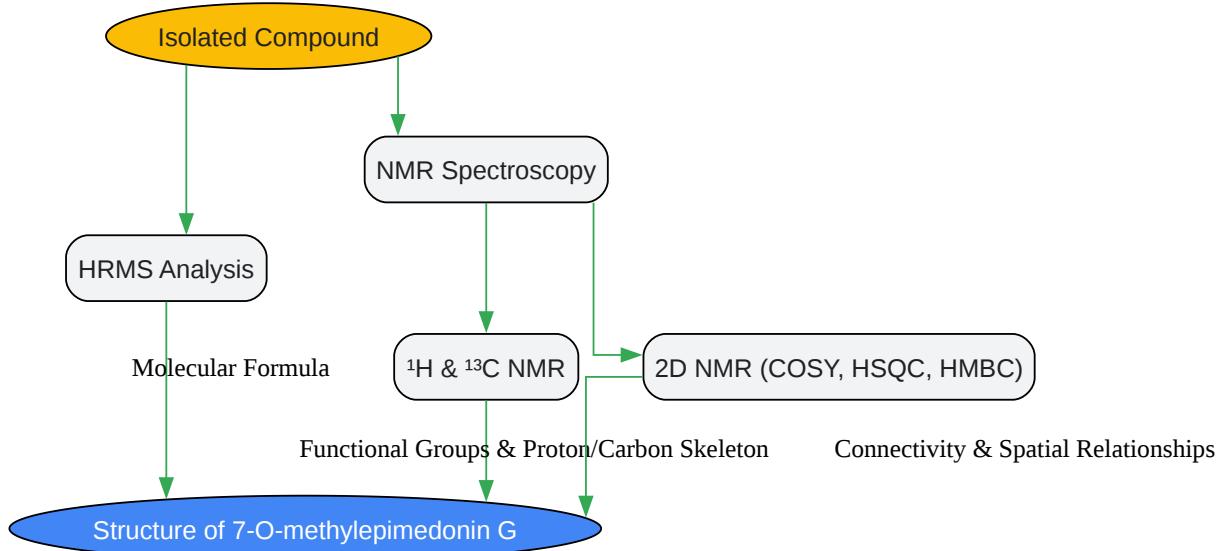


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Figure 1: Isolation workflow for 7-O-methylepimedonin G.

Structural Elucidation

The structure of **7-O-methylepimedonin G** was determined using a combination of spectroscopic techniques.



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Figure 2: Spectroscopic workflow for structure elucidation.

Biological Activity

Currently, there is limited published data specifically detailing the biological activities of **7-O-methylepimedonin G**. However, many prenylated flavonoids isolated from *Epimedium* species have demonstrated a range of pharmacological effects, including cytotoxic, anti-inflammatory, and neuroprotective activities. A related compound, epimedonin L, isolated in the same study, exhibited cytotoxic activity against four human cancer cell lines (HL-60, A-549, MCF-7, and SW-480) with IC₅₀ values of <10 μ M[1]. Further research is warranted to investigate the potential biological activities of **7-O-methylepimedonin G**.

Conclusion

7-O-methylepimedonin G is a well-characterized prenylated 2-phenoxychromone from *Epimedium brevicornum*. This guide provides essential physicochemical and spectroscopic data, along with standardized experimental workflows, to support further research and development. The information presented herein serves as a valuable resource for scientists engaged in the fields of natural product chemistry, medicinal chemistry, and pharmacology. Future studies are encouraged to explore the pharmacological potential of this compound.

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References

- 1. Prenylated 2-Phenoxychromones and Flavonoids from *Epimedium brevicornum* and Revised Structures of Epimedonins A and B - PubMed [pubmed.ncbi.nlm.nih.gov]
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